

Safeguarding Research: Proper Disposal of Fmoc-Phe-Ser(Psi(Me,Me)pro)-OH

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Compound of Interest

Compound Name: Fmoc-Phe-Ser(Psi(Me,Me)pro)-OH

Cat. No.: B613372

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential safety and logistical information for the proper disposal of **Fmoc-Phe-Ser(Psi(Me,Me)pro)-OH**, a specialized dipeptide derivative used in solid-phase peptide synthesis (SPPS).

Fmoc-Phe-Ser(Psi(Me,Me)pro)-OH, with the chemical formula C₃₀H₃₀N₂O₆ and a molecular weight of 514.57 g/mol, is utilized in laboratory settings for the manufacture of substances[1]. While a safety data sheet for the similar compound Fmoc-Gly-Ser(psi(Me, Me)pro)-OH classifies it as not a hazardous substance or mixture, proper disposal protocols are crucial to maintain a safe research environment and comply with regulations[2].

Personal Protective Equipment (PPE) and Safety Measures

Before handling or disposing of **Fmoc-Phe-Ser(Psi(Me,Me)pro)-OH**, it is essential to be equipped with the appropriate personal protective equipment. This includes:

- Eye/Face Protection: Safety glasses with side-shields conforming to approved standards (e.g., NIOSH or EN 166) are necessary to protect against dust particles and splashes[3].
- Skin Protection: Wear impervious clothing and handle with gloves. The type of protective equipment must be selected according to the concentration and amount of the dangerous

substance at the specific workplace[3].

- **Respiratory Protection:** In situations where dust formation is possible, use a NIOSH-approved respirator.
- **Hygiene Practices:** Always wash hands before breaks and at the end of the workday. Avoid contact with skin and eyes[3].

Disposal Procedures for Unused or Expired Solid Compound

Solid, unused, or expired **Fmoc-Phe-Ser(Psi(Me,Me)pro)-OH** should be handled as chemical waste.

- **Segregation:** Do not mix the solid compound with other chemical waste[4].
- **Packaging:** Place the solid waste in a clearly labeled, sealed container. The label should include the chemical name, quantity, and the date of disposal[4].
- **Collection:** Dispose of the container through your institution's designated hazardous waste management program. Consult with your institution's safety officer for specific collection schedules and procedures[4].

Disposal of Waste from Solid-Phase Peptide Synthesis (SPPS)

Waste generated during SPPS, including reaction mixtures, wash solvents, and deprotection solutions, must be treated as hazardous waste due to the presence of various chemicals.

- **Liquid Waste Collection:** All liquid waste, including solvents such as Dimethylformamide (DMF) and Dichloromethane (DCM), piperidine solutions used for Fmoc deprotection, and cleavage cocktails (e.g., containing Trifluoroacetic acid - TFA), must be collected[4].
- **Designated Waste Container:** Use a designated and properly labeled hazardous waste container. The label should clearly state "Hazardous Waste" and list the chemical constituents (e.g., DMF, Piperidine, TFA, Fmoc-byproducts), along with the date[4].

- Final Disposal: The collected hazardous waste container should be disposed of through your institution's official chemical waste disposal service.

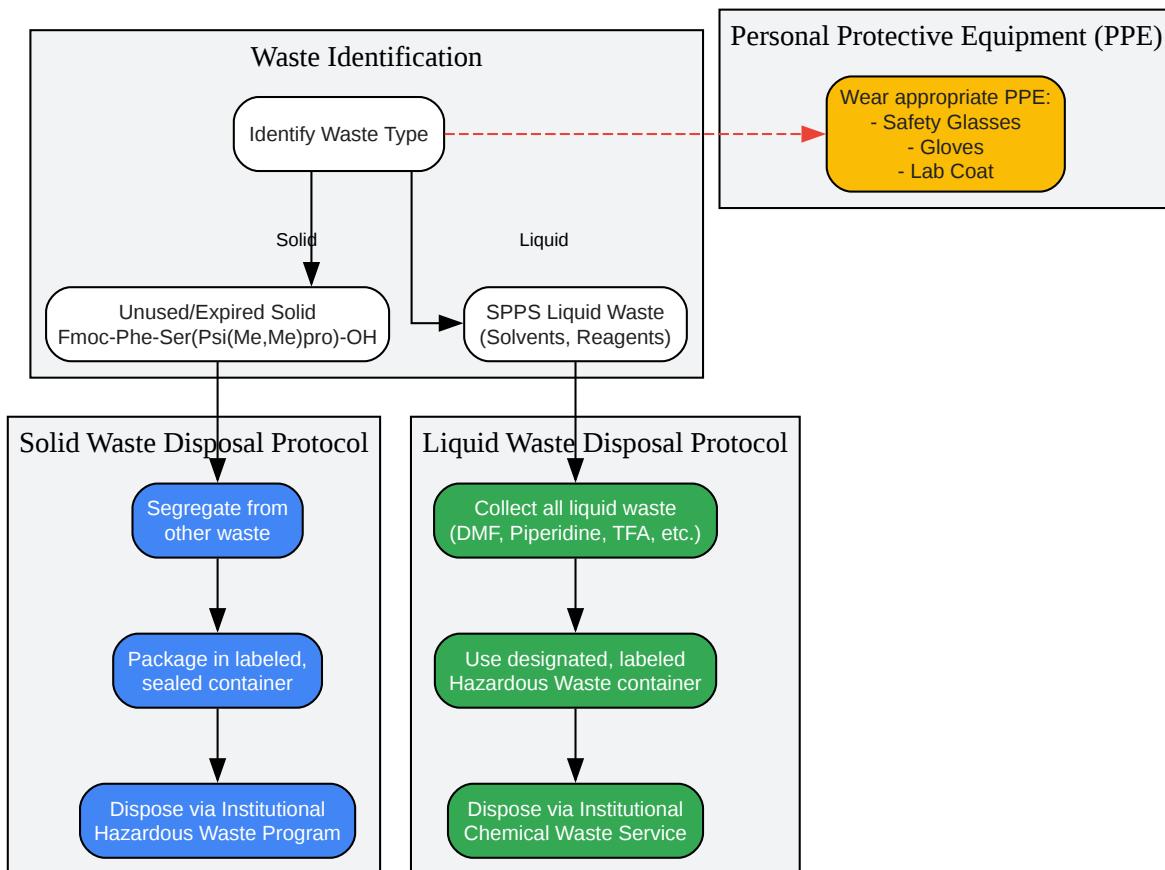
Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **Fmoc-Phe-Ser(Psi(Me,Me)pro)-OH**.

Property	Value	Reference
Molecular Formula	C30H30N2O6	[1]
Molecular Weight	514.57 g/mol	[1]
CAS Number	878797-01-4	[1]
Appearance	White to off-white powder	

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Fmoc-Phe-Ser(Psi(Me,Me)pro)-OH** and its associated waste streams.



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Caption: Disposal workflow for **Fmoc-Phe-Ser(Psi(Me,Me)pro)-OH**.

By adhering to these procedures, researchers can ensure the safe handling and disposal of **Fmoc-Phe-Ser(Psi(Me,Me)pro)-OH**, minimizing risks to themselves and the environment. Always consult your institution's specific safety guidelines and the full Safety Data Sheet (SDS) for the most comprehensive information.

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